

Technical Dossier: 3-Methoxy-2,4-dimethylfuran

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Compound of Interest

Compound Name: 3-Methoxy-2,4-dimethylfuran

Cat. No.: B15462790

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A comprehensive review of available scientific and technical data for researchers, scientists, and drug development professionals.

Executive Summary

This document provides a detailed overview of the chemical compound **3-Methoxy-2,4-dimethylfuran**. However, extensive searches of chemical databases and scientific literature have revealed a significant finding: there is currently no publicly registered CAS number for **3-Methoxy-2,4-dimethylfuran**. This suggests that the compound is not commercially available and has not been the subject of significant academic or industrial research. The available information primarily pertains to isomeric and structurally related furan derivatives. This guide will address the absence of data for the target compound and provide a comprehensive analysis of a closely related, well-documented furanone, 4-Methoxy-2,5-dimethyl-3(2H)-furanone (CAS: 4077-47-8), which is of significant interest in various fields, including flavor chemistry and as a potential scaffold in drug discovery.

The Elusive 3-Methoxy-2,4-dimethylfuran

A thorough investigation into the chemical identity and properties of **3-Methoxy-2,4-dimethylfuran** has yielded no specific data. Searches in prominent chemical databases failed to identify a unique CAS Registry Number for this specific isomer. The scientific literature does not contain synthesis protocols, characterization data, or biological activity studies for **3-Methoxy-2,4-dimethylfuran**.

This absence of information leads to the conclusion that this particular furan derivative is not a well-characterized compound. Researchers interested in this specific structure may need to

undertake de novo synthesis and characterization.

A Technical Guide to the Isomeric Analog: 4-Methoxy-2,5-dimethyl-3(2H)-furanone (Mesifuran)

Given the lack of information on **3-Methoxy-2,4-dimethylfuran**, this guide will now focus on a structurally similar and extensively studied compound: 4-Methoxy-2,5-dimethyl-3(2H)-furanone, also known by its trivial names Mesifuran and Strawberry Furanone Methyl Ether. This compound is a prominent flavor and fragrance ingredient and serves as a valuable case study for the physicochemical properties and potential biological relevance of methoxy-dimethylfuran derivatives.

Chemical and Physical Properties

The following table summarizes the key quantitative data for 4-Methoxy-2,5-dimethyl-3(2H)-furanone.

Property	Value	Reference
CAS Number	4077-47-8	[1] [2] [3]
Molecular Formula	C ₇ H ₁₀ O ₃	[1] [3]
Molecular Weight	142.15 g/mol	[1]
IUPAC Name	4-methoxy-2,5-dimethylfuran-3(2H)-one	[1]
Synonyms	Mesifuran, Mesifurane, 2,5-Dimethyl-4-methoxy-3(2H)-furanone	[1]
Appearance	Not explicitly stated, but related compounds are colorless to pale yellow liquids.	
Boiling Point	Not available	
Melting Point	Not available	
Solubility	Not explicitly stated	

Spectroscopic Data

While detailed experimental protocols for acquiring the following data are not provided in the search results, standard analytical techniques would be employed.

Data Type	Key Features
Mass Spectrometry	Electron ionization mass spectral data is available through the NIST WebBook.[1][3]
Gas Chromatography	Gas chromatography data is available.[1][3]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of 4-Methoxy-2,5-dimethyl-3(2H)-furanone are not available in the provided search results. However, the synthesis of related furan and propiophenone derivatives can offer insights into potential synthetic routes.

For instance, a patented method for the synthesis of 3-methoxypropiophenone involves a Grignard reaction. This suggests that a similar organometallic approach could potentially be adapted for the synthesis of methoxy-dimethylfuran derivatives.

Conceptual Synthetic Workflow (Hypothetical):



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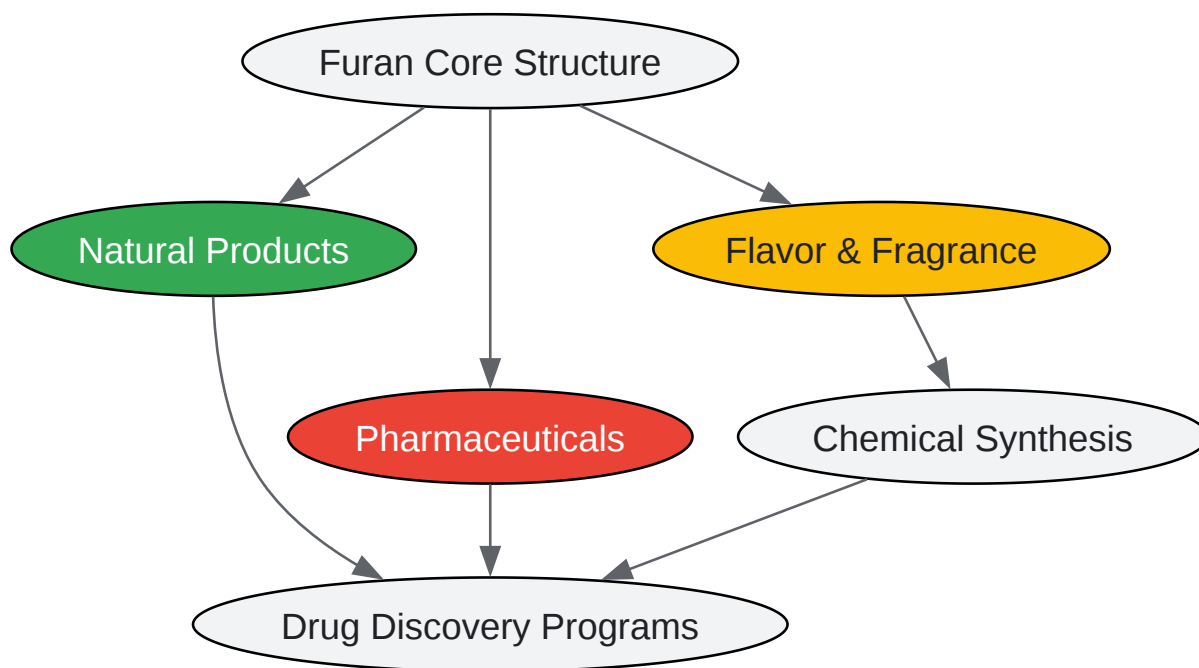
Caption: Hypothetical workflow for the synthesis of a methoxy-dimethylfuran derivative.

Applications and Biological Relevance

The primary documented application of 4-Methoxy-2,5-dimethyl-3(2H)-furanone is in the flavor and fragrance industry. Its organoleptic properties contribute to the aroma profiles of various food products.

While no direct signaling pathways involving this compound are described, its structural similarity to other biologically active small molecules suggests potential for interaction with biological targets. Furan-containing compounds are present in numerous natural products and pharmaceuticals, and their derivatives are often explored in drug discovery programs.

Logical Relationship of Furan Derivatives in Research:



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Caption: Interconnectivity of furan derivatives in different scientific domains.

Conclusion

In conclusion, "**3-Methoxy-2,4-dimethylfuran**" remains an uncharacterized compound with no available CAS number or technical data. Researchers and drug development professionals are advised to consider its well-documented isomer, 4-Methoxy-2,5-dimethyl-3(2H)-furanone (CAS: 4077-47-8), for which physicochemical and application data are available. Further research, including de novo synthesis and biological screening, would be necessary to elucidate the properties and potential applications of **3-Methoxy-2,4-dimethylfuran**.

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